

Troubleshooting guide for DIANA fMRI setup

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DIANA fMRI Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the Direct Imaging of Neuronal Activity (**DIANA**) fMRI technique. Given that **DIANA** is an emerging and currently debated methodology, this guide emphasizes the challenges and considerations for acquiring and interpreting **DIANA** data, with a focus on potential artifacts and replication issues.

Troubleshooting Guide

Problem: No detectable **DIANA** signal change upon stimulus.

This is one of the most significant challenges reported in attempts to replicate the original **DIANA** findings.^{[1][2][3][4]}

- Possible Cause 1: Insufficient Signal-to-Noise Ratio (SNR). The reported **DIANA** signal is very small (around 0.1-0.5%), requiring a high number of trials to average out noise.^{[1][2][3]}
 - Solution:
 - Increase the number of experimental runs significantly. Some replication attempts have used over 1,000 trials.^{[2][3]}
 - Ensure the animal is physiologically stable, as anesthetic depth can modulate responses.^[2]

- Use an ultra-high field scanner (e.g., 9.4T or higher) as used in the original and subsequent studies, though even this does not guarantee success.[\[2\]](#)[\[3\]](#)
- Possible Cause 2: Experimental Parameters Not Optimized. The **DIANA** signal is highly sensitive to the specifics of the pulse sequence and stimulus paradigm.
 - Solution:
 - Review and compare your acquisition parameters with those from both the original study and subsequent replication attempts (see tables below).
 - The **DIANA** method is based on a Spoiled Gradient Recalled Echo (SPGRE) sequence. [\[5\]](#)[\[6\]](#) Ensure your implementation is consistent with published methods.
 - Verify stimulus delivery and timing with independent measurements if possible.
- Possible Cause 3: The **DIANA** signal is not a robust phenomenon. Several independent research groups have failed to replicate the original findings, suggesting the reported signals may not be easily reproducible or could be linked to specific, hard-to-control experimental conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Solution:
 - Before and after **DIANA** experiments, run a standard Blood Oxygenation Level-Dependent (BOLD) fMRI protocol to confirm the presence of a hemodynamic response to your stimulus. This verifies the stimulus paradigm and physiological responsiveness of the animal model.[\[2\]](#)[\[3\]](#)
 - Carefully analyze your data for potential confounding signals and artifacts (see next section).

Problem: Spurious, non-replicable signal peaks are observed.

Spurious signals that do not consistently correlate with the stimulus are a common finding in **DIANA** replication attempts and may be mistaken for neuronal activity.[\[2\]](#)[\[3\]](#)

- Possible Cause 1: Scanner Instability and Drifts. fMRI signals are susceptible to low-frequency drifts from the scanner hardware.[\[7\]](#)

- Solution:
 - Perform phantom experiments to assess the stability of your MRI signal with the **DIANA** sequence.[\[6\]](#)
 - Apply temporal filtering during data analysis to remove slow drifts. A discrete cosine transform basis set is a common approach.[\[7\]](#)
- Possible Cause 2: Pseudo-Steady State (PSS) Oscillations. Recent analyses suggest that the **DIANA** signal may be attributable to PSS oscillations, which are sequence-related artifacts. The spatial location and timing of these oscillations can mimic a neuronal response.[\[8\]](#)
- Solution:
 - Be cautious in interpreting signal peaks that resemble the expected **DIANA** response.
 - Analyze control regions, such as white matter, where a functional response is not expected. Similar signal fluctuations in these areas may indicate a systemic artifact.[\[5\]](#)
 - The current understanding of PSS as a potential source of the **DIANA** signal is evolving, and further research is needed to develop methods to disentangle it from any potential underlying neuronal signal.[\[8\]](#)
- Possible Cause 3: Inappropriate Data Analysis.
- Solution:
 - Avoid excluding outlier data points unless there is a clear, justifiable reason (e.g., motion artifact). Inappropriate outlier removal has been shown to create spurious signals.[\[2\]](#)[\[3\]](#)
 - Be mindful of serial correlations in fMRI time series. Adjacent scans are often correlated, which can violate the assumptions of standard statistical models. Consider using models that account for this, such as an autoregressive model (AR1).[\[7\]](#)

Frequently Asked Questions (FAQs)

Q1: What is **DIANA** fMRI and how does it differ from traditional BOLD fMRI?

A1: **DIANA**, or Direct Imaging of Neuronal Activity, is an fMRI method that aims to detect signals directly from neuronal activity with millisecond precision.^[9] This contrasts with traditional BOLD fMRI, which infers neuronal activity by measuring the much slower hemodynamic response (changes in blood oxygenation).^{[5][9]} If successful, **DIANA** would offer significantly higher temporal and spatial specificity.^[5]

Q2: Has the original **DIANA** fMRI study been successfully replicated?

A2: To date, there have been multiple published failures to replicate the original **DIANA** findings in both mice and humans by independent research groups.^{[1][2][3][4]} The reproducibility of the **DIANA** signal is a subject of ongoing scientific debate.^[8]

Q3: What could be the source of the originally reported **DIANA** signals if not direct neuronal activity?

A3: Recent research suggests that the signals may be artifacts arising from pseudo-steady state (PSS) oscillations.^[8] These are complex signal behaviors that can be generated by the specific type of MRI sequence used for **DIANA**. Their timing and location can be influenced by factors like magnetic field offsets, potentially creating patterns that mimic a neuronal response.^[8]

Q4: What is the recommended approach for a lab wanting to perform **DIANA** fMRI?

A4: Given the current challenges, a cautious and rigorous approach is necessary.

- Start by attempting to replicate the exact experimental parameters from the original publication by Toi et al. (2022).
- Incorporate control experiments, such as running a standard BOLD fMRI sequence to confirm stimulus-evoked responses and performing phantom scans to assess signal stability.^{[2][3][6]}
- Plan for a very high number of trials for signal averaging.^{[2][3]}

- Analyze data with and without stimulus presentation to characterize the baseline noise and potential for artifacts.
- Be critical of any observed signals and perform extensive control analyses to rule out artifacts like PSS oscillations.[\[8\]](#)

Experimental Protocols

The following tables summarize the experimental parameters from the original **DIANA** study and a key replication attempt. This data is crucial for designing experiments.

Table 1: **DIANA** fMRI Parameters in Mice

Parameter	Toi et al. (2022) - Original Study	Choi et al. (2023) - Replication Attempt
Magnetic Field Strength	9.4 T	15.2 T
Animal Model	Anesthetized Mice	Anesthetized Mice
Anesthesia	Ketamine/Xylazine (bolus IP)	Ketamine/Xylazine (continuous IV infusion)
Stimulation	Whisker pad	Whisker pad
Pulse Sequence	Shuffled line scanning k-t	Shuffled line scanning k-t
TR / TE	5 ms / 2 ms	5 ms / 2 ms
Spatial Resolution	0.22 x 0.22 x 1 mm ³	0.22 x 0.22 x 1 mm ³
Number of Trials	50 - 300	1,050 (averaged across 6 mice)
Reported Outcome	DIANA signal detected	No DIANA signal detected

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)

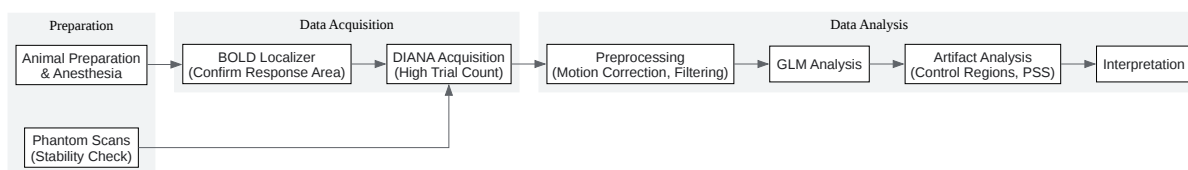
Table 2: **DIANA** fMRI Parameters in Humans (Exploratory)

Parameter	Hodono et al. (2023)
Magnetic Field Strength	7 T
Stimulus Types	Flickering noise patterns, naturalistic images
Stimulus Durations	50 - 200 ms
Imaging Resolution	2x2x5 mm ³ and 1x1x5 mm ³
Reported Outcome	No clear DIANA signal found. A small signal increase was observed in one paradigm but was of similar magnitude to fluctuations in white matter control regions.

Data from Hodono et al.[\[5\]](#)[\[6\]](#)

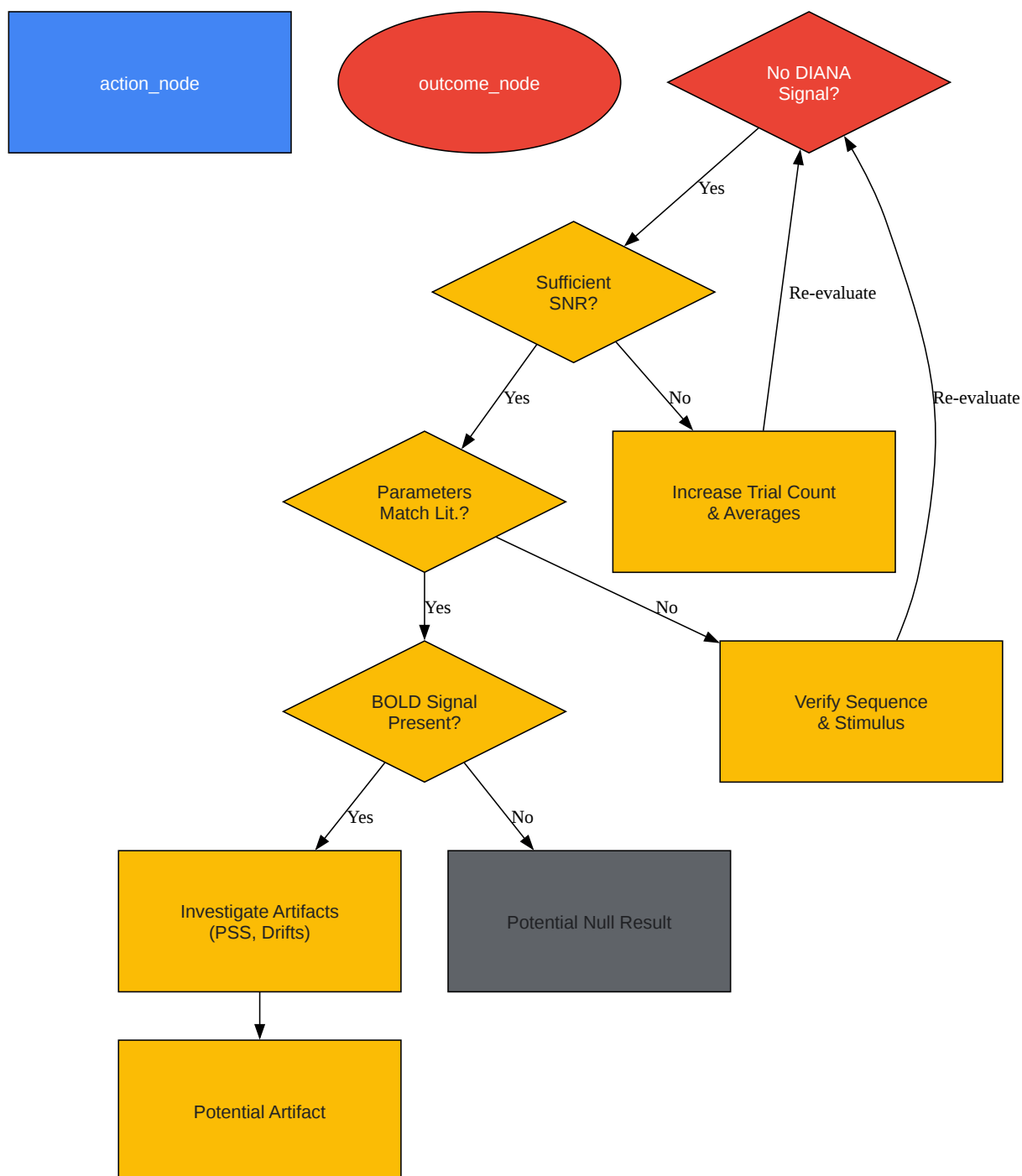
Visualizations

The following diagrams illustrate the general workflow for a **DIANA** fMRI experiment and a logical troubleshooting process.



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Caption: Experimental workflow for a **DIANA** fMRI study.



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Caption: Logical troubleshooting flow for **DIANA** fMRI experiments.

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